

Application Notes and Protocols for Oplopanon in Targeted Drug Delivery Systems

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Compound of Interest

Compound Name: *Oplopanon*

Cat. No.: *B156011*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Limited specific experimental data for **Oplopanon** in the context of targeted drug delivery, cytotoxicity against specific cancer cell lines, and its precise signaling pathway interactions are available in publicly accessible literature. The following application notes and protocols are based on the general properties of sesquiterpenes and established methodologies in drug delivery research. These protocols provide a framework for the investigation of **Oplopanon**'s potential in this field.

Introduction to Oplopanon

Oplopanon is a naturally occurring sesquiterpene found in various plants.[1] Its chemical formula is $C_{15}H_{26}O_2$ with a molecular weight of 238.37 g/mol .[1][2][3][4] Sesquiterpenes as a class have garnered interest for their diverse biological activities, including anti-inflammatory, antimicrobial, and potential anticancer properties. The lipophilic nature of **Oplopanon** suggests its suitability for encapsulation within lipid-based or polymeric nanoparticle systems for targeted drug delivery applications.

Chemical and Physical Properties of **Oplopanon**

Property	Value	Reference
Chemical Formula	C15H26O2	
Molecular Weight	238.37 g/mol	
Appearance	Powder	
Solubility	Moderately soluble in organic solvents	
CAS Number	1911-78-0	

Potential Signaling Pathways of Action

While the specific signaling pathways modulated by **Oplopanon** have not been fully elucidated, related compounds such as other sesquiterpenes and flavonoids have been shown to interact with key inflammatory and cell survival pathways. The hypothetical mechanisms of action for **Oplopanon** could involve the modulation of the NF-κB and MAPK signaling pathways.

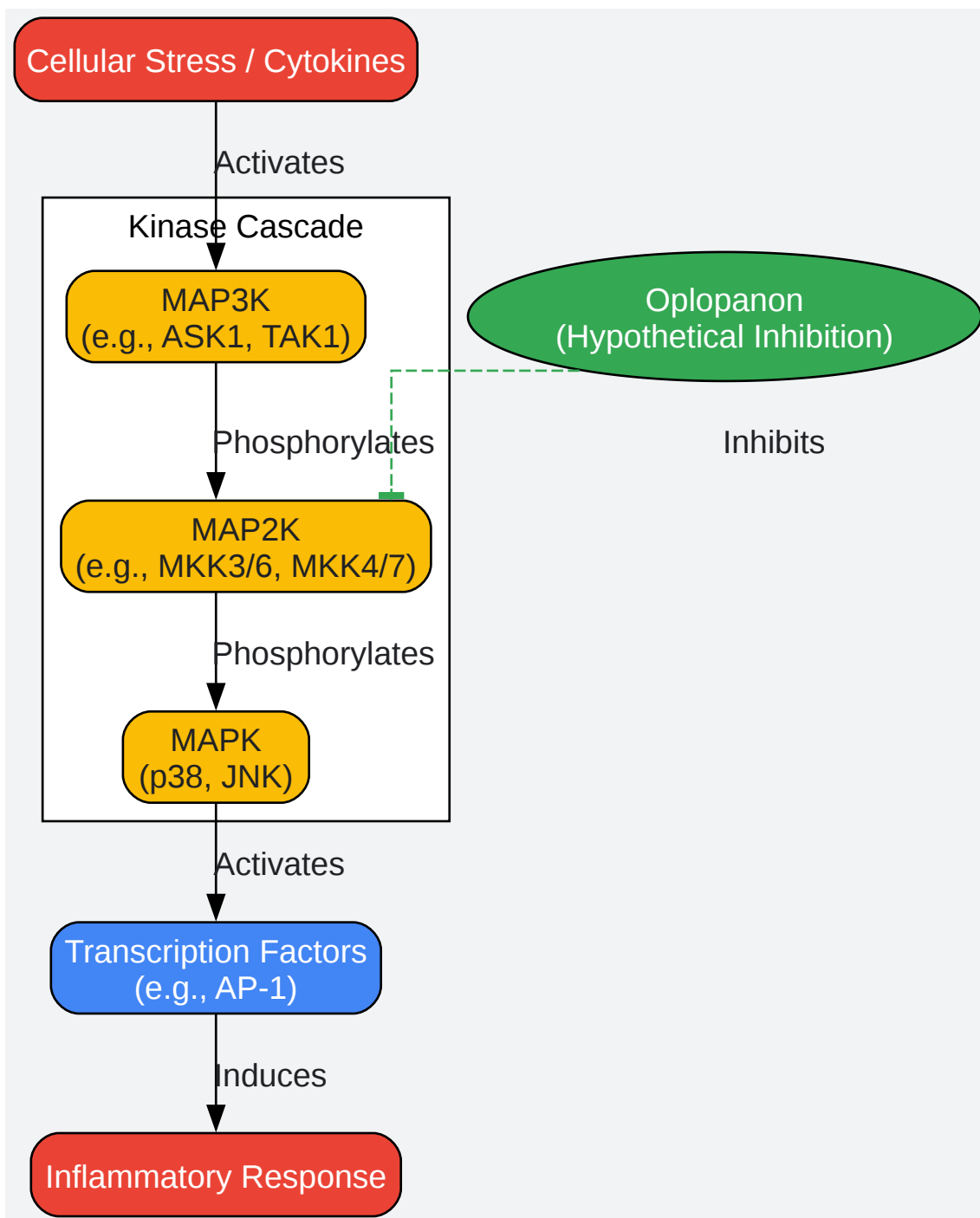
2.1. NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a crucial regulator of the inflammatory response. Inhibition of this pathway can lead to a reduction in the expression of pro-inflammatory cytokines.

Caption: Hypothetical inhibition of the NF-κB signaling pathway by **Oplopanon**.

2.2. MAPK Signaling Pathway

Mitogen-Activated Protein Kinase (MAPK) pathways are involved in cellular responses to a variety of external signals, including stress and inflammation.



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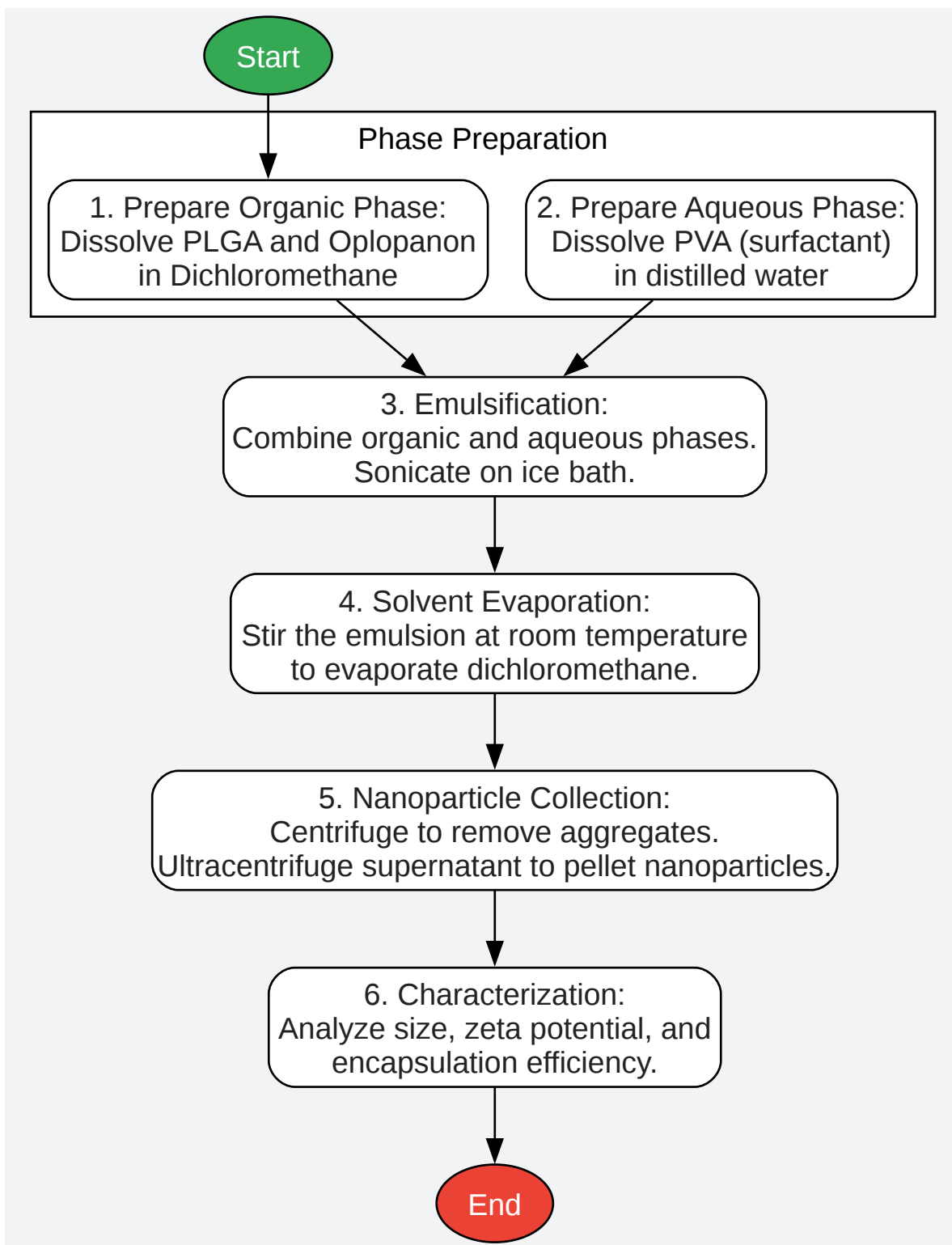
Caption: Hypothetical modulation of the MAPK signaling pathway by **Oplopanon**.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate **Oplopanon**-loaded nanoparticles.

3.1. Formulation of **Oplopanon**-Loaded PLGA Nanoparticles

This protocol describes the preparation of Poly(lactic-co-glycolic acid) (PLGA) nanoparticles encapsulating a hydrophobic compound like **Oplopanon** using a single emulsion-solvent evaporation method.



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